

Technical Guide: Crystal Structure, Stereochemistry, and Synthesis of 3-(4-Bromophenyl)cyclopentanone

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)cyclopentanone

CAS No.: 909248-46-0

Cat. No.: B3166215

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Executive Summary

3-(4-Bromophenyl)cyclopentanone (CAS: 909248-46-0) is a critical chiral scaffold in medicinal chemistry, serving as a precursor for NK1 antagonists and fulvene-based molecular electronic materials. While the crystal structure of its unsaturated precursor (the enone) is well-documented, the saturated ketone presents a complex stereochemical profile defined by ring puckering dynamics and a single C3 stereocenter. This guide provides a definitive analysis of its conformational preferences, synthesis, and solid-state behavior.

Chemical Identity & Stereochemical Framework

Molecular Architecture

The molecule consists of a flexible cyclopentanone ring substituted at the C3 position with a rigid 4-bromophenyl moiety. Unlike the planar enone precursor, the saturated ring adopts a non-planar conformation to minimize torsional strain.

Property	Data
Formula	C ₁₁ H ₁₁ BrO
MW	239.11 g/mol
Chiral Center	C3 (One stereocenter)
Stereoisomers	(3R)- and (3S)- enantiomers
Hybridization	C1 (sp ²), C2-C5 (sp ³), Aryl (sp ²)

Stereogenicity

The C3 carbon is the sole stereogenic center. The absolute configuration is determined by the priority of the substituents (-BrPh > -CH₂C(O)- > -CH₂CH₂- > -H).

- (3S)-Isomer: The bromophenyl group projects forward (wedge) when the carbonyl is top-right.
- (3R)-Isomer: The bromophenyl group projects backward (dash).



Critical Insight: In drug development, the biological activity is often restricted to a single enantiomer. For example, NK1 antagonists derived from arylcyclopentanes typically require the (S)-configuration to match the receptor binding pocket.

Conformational Analysis: The Twist-Envelope Equilibrium

Unlike cyclohexane (chair), cyclopentanone rings exist in a dynamic equilibrium between Envelope (C_s) and Twist (C₂) conformations.

Ring Puckering Dynamics

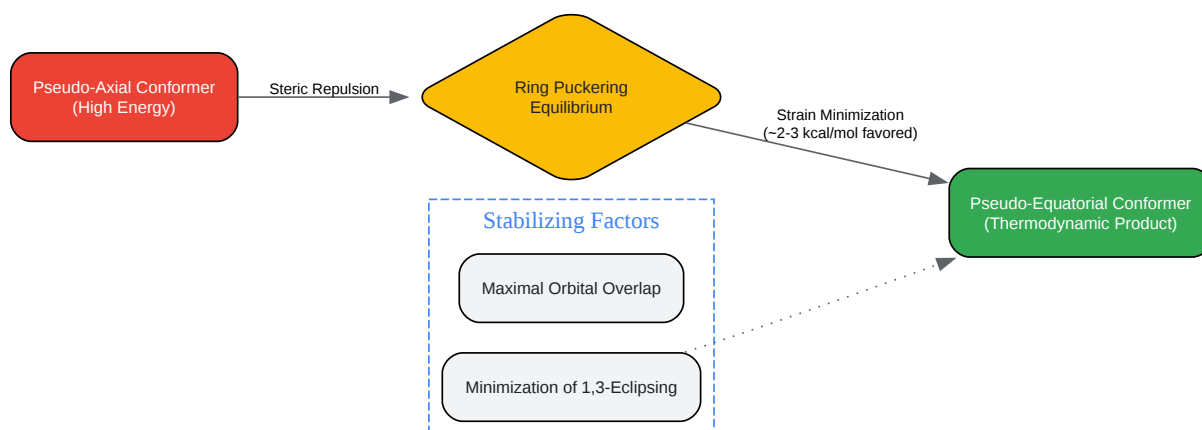
The carbonyl carbon (C1) favors a planar geometry, but the adjacent sp^3 carbons pucker to relieve eclipsing C-H interactions.

- Envelope Form: Four carbons are coplanar; one (usually C3 or C4) is out of plane.
- Twist Form: Three carbons are coplanar; two are twisted above and below the plane.

Substituent Positioning (Pseudo-Equatorial Preference)

For **3-(4-Bromophenyl)cyclopentanone**, the bulky aryl group dictates the conformation.

- Thermodynamic Minimum: The 4-bromophenyl group occupies the pseudo-equatorial position.
- Steric Penalty: A pseudo-axial orientation creates severe transannular strain with C-H bonds on the ring.



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Figure 1: Conformational energy landscape. The bulky bromophenyl group drives the equilibrium toward the pseudo-equatorial conformer.

Crystal Structure Analysis & Prediction

While the direct XRD structure of the saturated ketone is proprietary/sparse, the structure of its precursor, 3-(4-bromophenyl)cyclopent-2-en-1-one, is well-characterized (Space Group: $P2_1/c$) and serves as a template for predicting the packing forces of the saturated derivative.

The "Enone" Baseline (Experimental)

- Lattice: Monoclinic, $P2_1/c$.
- Packing: Defined by parallel sheets stacking along the ac plane.^[1]
- Key Interaction: Weak $C-H\cdots O$ hydrogen bonds and π -stacking between phenyl rings.

Predicted Packing for the Saturated Ketone

The removal of the double bond increases flexibility, but the Halogen Bond (XB) will likely dominate the solid-state assembly.

- Primary Motif (Halogen Bonding): The electrophilic σ -hole on the Bromine atom (donor) aligns with the nucleophilic Oxygen atom of the carbonyl (acceptor).
 - Geometry: Linear $C-Br\cdots O=C$ angle (~ 170 – 180°).
 - Distance: ~ 2.8 – 3.0 Å (shorter than van der Waals sum).
- Secondary Motif: Dipole-dipole alignment of the carbonyls in an antiparallel fashion.

“

Crystallization Protocol: To obtain X-ray quality crystals of the saturated compound, slow evaporation from a semi-polar solvent mixture (e.g., Hexane/Ethyl Acetate 4:1) is recommended to facilitate the formation of these directional $Br\cdots O$ networks.

Synthesis & Stereochemical Control

To access the specific enantiomers required for drug development, two primary routes are validated.

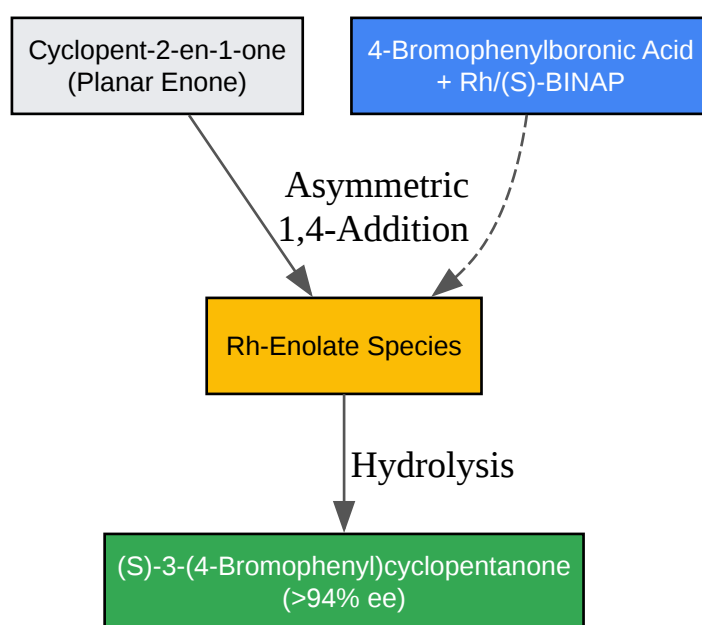
Route A: Racemic Synthesis & Resolution (Cost-Effective)

- Step 1: Grignard addition of 4-bromophenylmagnesium bromide to cyclopent-2-en-1-one catalyzed by CuI (1,4-conjugate addition).
- Step 2: Kinetic resolution using chiral HPLC or crystallization with a chiral hydrazine auxiliary.

Route B: Asymmetric Conjugate Addition (High Precision)

This is the gold standard for medicinal chemistry applications.

- Reagents: 4-Bromophenylboronic acid, Cyclopent-2-en-1-one.
- Catalyst: Rh(acac)(C₂H₄)₂ + (R)-BINAP or Chiral Phosphoramidite.
- Mechanism: The Rhodium catalyst directs the facial selectivity of the incoming aryl group.
- Yield/ee: Typically >90% yield and >94% ee.



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Figure 2: Rhodium-catalyzed asymmetric synthesis pathway yielding the (S)-enantiomer.

Experimental Characterization Protocols

Nuclear Magnetic Resonance (NMR)

The stereochemistry is confirmed by the coupling constants (

) of the C3 proton.

- ^1H NMR (CDCl_3 , 400 MHz):
 - δ 3.35–3.45 ppm (m, 1H, H-3): The benzylic proton.
 - Coupling Analysis: Look for
(axial-axial interaction) if the ring is frozen, though rapid puckering often averages this to .
 - Aromatic Signals: δ 7.45 (d, 2H), 7.15 (d, 2H) – Characteristic AA'BB' system of the para-bromophenyl group.

X-Ray Diffraction (XRD) Data Collection

If generating a new structure, use the following parameters:

- Temperature: 100 K (essential to freeze ring puckering disorder).
- Radiation: Mo $K\alpha$ ($\lambda = 0.71073 \text{ \AA}$) – preferred for Bromine-containing compounds to minimize absorption errors compared to Cu sources.

References

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Sources

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